

An In-Depth Technical Guide to C.I. Disperse Blue 3

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Compound of Interest

Compound Name: Disperse blue 3

CAS No.: 2475-46-9

Cat. No.: B1669014

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This guide provides a comprehensive technical overview of C.I. **Disperse Blue 3**, an anthraquinone-based dye. The document delves into its chemical identity, physicochemical properties, synthesis, applications, and safety profile, offering field-proven insights and detailed protocols relevant to a scientific audience.

Core Chemical Identity and Registry Information

C.I. **Disperse Blue 3**, chemically classified as an aminoanthraquinone dye, is recognized for its application in coloring synthetic materials. Its core structure features a 9,10-anthracenedione skeleton substituted with amino groups, which act as the chromophore responsible for its distinct blue color.

The primary Chemical Abstracts Service (CAS) registry number for **Disperse Blue 3** is 2475-46-9.^{[1][2][3][4]} Its unambiguous IUPAC name is 1-(2-hydroxyethylamino)-4-(methylamino)anthracene-9,10-dione.^{[1][4][5]} This nomenclature precisely describes the

molecular architecture, which is fundamental for understanding its chemical behavior and interactions.

For cross-referencing across various chemical inventories and regulatory databases, a compilation of its identifiers is provided below.

Identifier Type	Value	Authoritative Source
CAS Registry Number	2475-46-9	CAS, PubChem, ECHA[1][2]
Deprecated CAS	71486-78-7, 71807-37-9	ChemIDplus, PubChem[1]
EC Number	219-604-2	European Chemicals Agency (ECHA)[1]
IUPAC Name	1-(2-hydroxyethylamino)-4-(methylamino)anthracene-9,10-dione	PubChem, IUPAC[1][4][5]
Molecular Formula	C ₁₇ H ₁₆ N ₂ O ₃	PubChem, Santa Cruz Biotechnology[1][3][4]
InChIKey	NLXFWUZKOOWWFD-UHFFFAOYSA-N	PubChem[1][4]
SMILES	<chem>CNC1=C2C(=C(C=C1)NCCO)C(=O)C3=CC=CC=C3C2=O</chem>	PubChem[1][5]
Synonyms	C.I. 61505, Disperse Blue K, Amacel Blue BNN, Celliton Blue FFR	PubChem, MedKoo Biosciences[1][5]

Physicochemical and Computed Properties

The functional characteristics of **Disperse Blue 3** in various applications are dictated by its physicochemical properties. These parameters influence its solubility, stability, and interaction with substrates and biological systems.

Property	Value	Source
Molecular Weight	296.32 g/mol	PubChem, Santa Cruz Biotechnology[1][3]
Exact Mass	296.11609238 Da	PubChem[1][4]
XLogP3-AA (LogP)	3.3	Alfa Chemistry, PubChem[1][4]
Hydrogen Bond Donor Count	3	Alfa Chemistry, PubChem[4]
Hydrogen Bond Acceptor Count	5	PubChem
Rotatable Bond Count	4	Alfa Chemistry, PubChem[4]
Topological Polar Surface Area	78.4 Å ²	Alfa Chemistry, PubChem[1][4]

The LogP value of 3.3 indicates a moderate level of lipophilicity, which is consistent with its classification as a "disperse" dye, designed to be sparingly soluble in water and suitable for dyeing hydrophobic fibers like polyester and acetate.

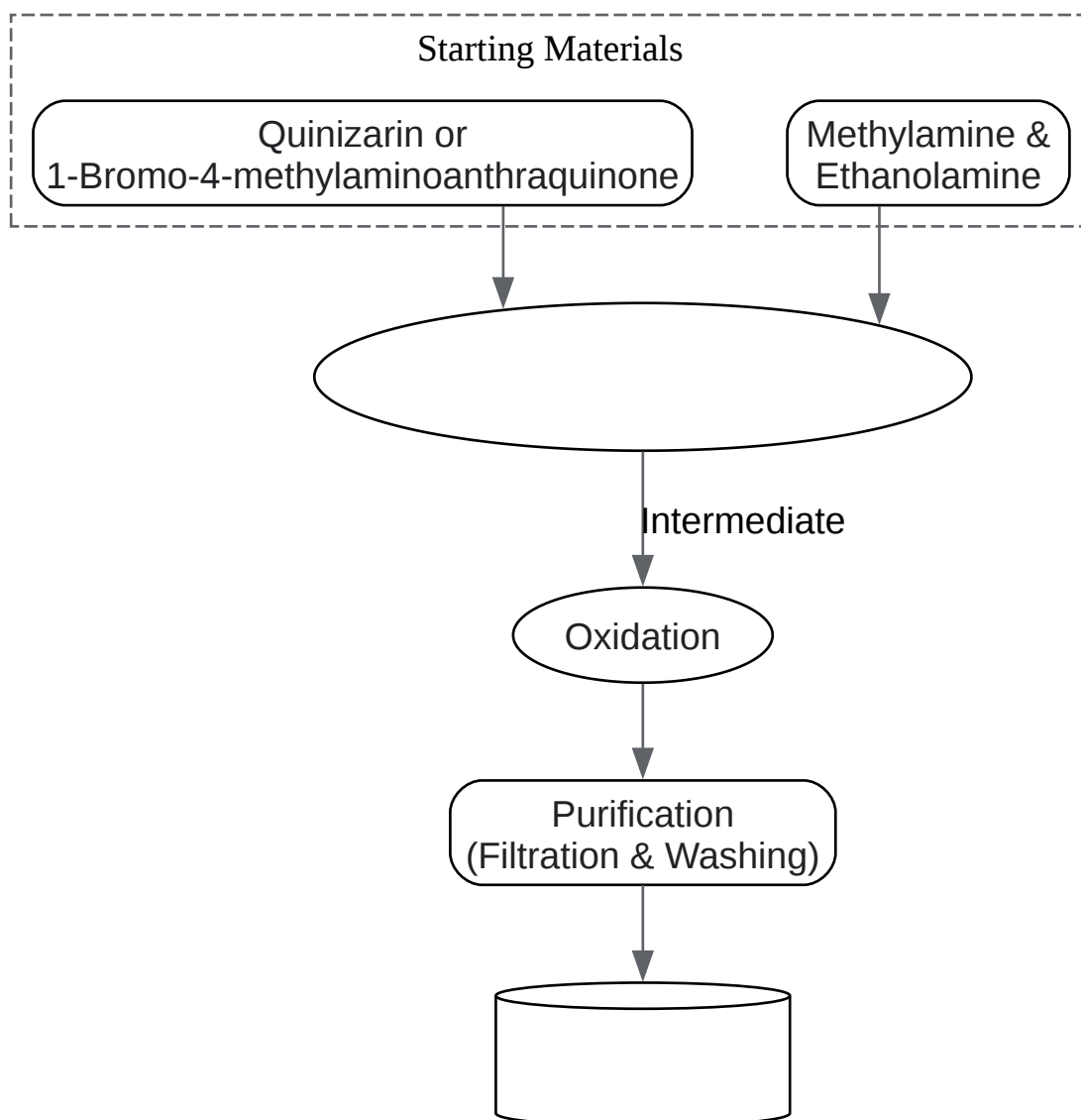
Synthesis and Manufacturing Pathways

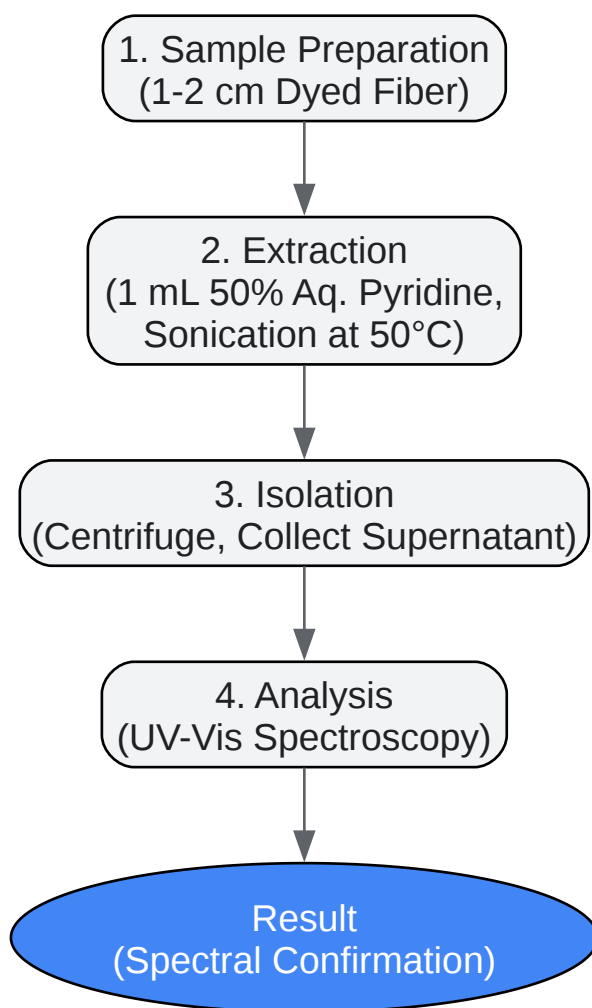
The industrial synthesis of **Disperse Blue 3** typically involves the condensation of substituted anthraquinones. The primary methods rely on nucleophilic substitution reactions on a quinizarin (1,4-dihydroxyanthraquinone) or leuco-quinizarin backbone.[1]

Common Synthesis Routes:

- **Condensation with Amines:** A primary route involves the condensation of quinizarin and its leuco form with methylamine and ethanolamine, followed by an oxidation step.[1]
- **Halogen Displacement:** An alternative method is the condensation of 1-bromo-4-methylaminoanthraquinone with ethanolamine, often catalyzed by a copper salt like copper acetate.[1]

Below is a conceptual workflow illustrating the synthesis process.





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Caption: Workflow for extraction of **Disperse Blue 3** from fibers.

Toxicology and Safety Profile

Disperse Blue 3 is classified as hazardous under the Globally Harmonized System (GHS). It is harmful if swallowed, may cause an allergic skin reaction, and is very toxic to aquatic life. [6][7]

Hazard Class	GHS Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed [6]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction [6]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation [7]

| Aquatic Hazard, Acute | Category 1 | H400: Very toxic to aquatic life [6]

Safe Handling and Personal Protective Equipment (PPE):

- Engineering Controls: Use in a well-ventilated area or under a chemical fume hood to avoid dust inhalation.
- Personal Protective Equipment:
 - Eye/Face Protection: Wear tightly fitting safety goggles. [6] * Skin Protection: Wear chemical-impermeable gloves (e.g., nitrile) and a lab coat. [6] * Respiratory Protection: If dust is generated, use a full-face respirator with an appropriate particulate filter. [6]*
- Handling Precautions: Avoid dust formation. [6] Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling. [6] Contaminated work clothing should not be allowed out of the workplace. [6]
- Storage and Disposal:
 - Storage: Store in a dry, dark place at 0 - 4°C for the short term or -20°C for long-term storage. [5] Keep container tightly closed.
 - Disposal: Dispose of contents and container to an approved waste disposal facility in accordance with local, regional, and national regulations. [6] Avoid release to the environment. [6]

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 17191, C.I. **Disperse Blue 3**. Available from: [\[Link\]](#)

- World Dye Variety (2012). **Disperse Blue 3**. Available from: [\[Link\]](#)
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